

Proper Disposal of NSC 89275-d12 (Benzo[ghi]perylene-d12)

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Compound of Interest

Compound Name: NSC 89275-d12

Cat. No.: B138407

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal

This document provides essential safety and logistical information for the proper disposal of **NSC 89275-d12**, chemically identified as Benzo[ghi]perylene-d12. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Benzo[ghi]perylene is a polycyclic aromatic hydrocarbon (PAH), a class of compounds known for their potential carcinogenic effects and environmental persistence. Therefore, this substance must be handled as hazardous waste.

Immediate Safety Precautions

Before handling **NSC 89275-d12**, it is imperative to consult the Safety Data Sheet (SDS) and be fully aware of the associated hazards. This compound is a suspected carcinogen and is very toxic to aquatic life with long-lasting effects.^{[1][2][3]} All operations involving this substance should be conducted in a designated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[4] Personnel must wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.

Quantitative Data Summary

The following table summarizes key quantitative data for Benzo[ghi]perylene, the non-deuterated parent compound of **NSC 89275-d12**. This information is critical for safe handling, storage, and emergency response planning.

Property	Value
CAS Number	191-24-2 (non-deuterated)
Molecular Formula	C ₂₂ H ₁₂ (non-deuterated)
Molecular Weight	276.33 g/mol (non-deuterated)
Appearance	Yellow solid
Melting Point	276 - 280 °C (528.8 - 536 °F)
Boiling Point	> 500 °C @ 760 mmHg
Solubility	Insoluble in water

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **NSC 89275-d12** is through a licensed hazardous waste disposal company.^[2] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[1]

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and sealed container for **NSC 89275-d12** waste. The label should include "DANGER/CAUTION – CHEMICAL CARCINOGEN".^[5]
- This includes the pure compound, contaminated consumables (e.g., weigh boats, pipette tips, gloves), and any contaminated cleaning materials.
- Do not mix this waste with other chemical waste streams, especially incompatible materials like strong oxidizing agents.^{[1][4]}

2. Spill Management:

- In case of a spill, avoid generating dust.^{[1][4]}
- Carefully sweep up the solid material.

- Place the collected material and any contaminated cleaning supplies into the designated hazardous waste container.

- Ventilate the area of the spill.

3. Container Management:

- Keep the waste container tightly closed when not in use and store it in a cool, dry, and well-ventilated area, away from incompatible substances.^{[1][4]}
- The storage area for carcinogens should be separate from other chemicals.^[5]

4. Final Disposal:

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste contractor.
- Ensure all paperwork and labeling comply with local, state, and federal regulations.

Decontamination Protocol for Laboratory Equipment

All non-disposable equipment (e.g., glassware, spatulas) that has come into contact with **NSC 89275-d12** must be thoroughly decontaminated.

Objective: To effectively remove residual **NSC 89275-d12** from laboratory equipment to prevent cross-contamination and personnel exposure.

Materials:

- Appropriate organic solvent (e.g., acetone, hexane, or another solvent in which PAHs are soluble)
- Detergent solution
- Deionized water
- Designated waste containers for solvent rinsate and contaminated cleaning materials

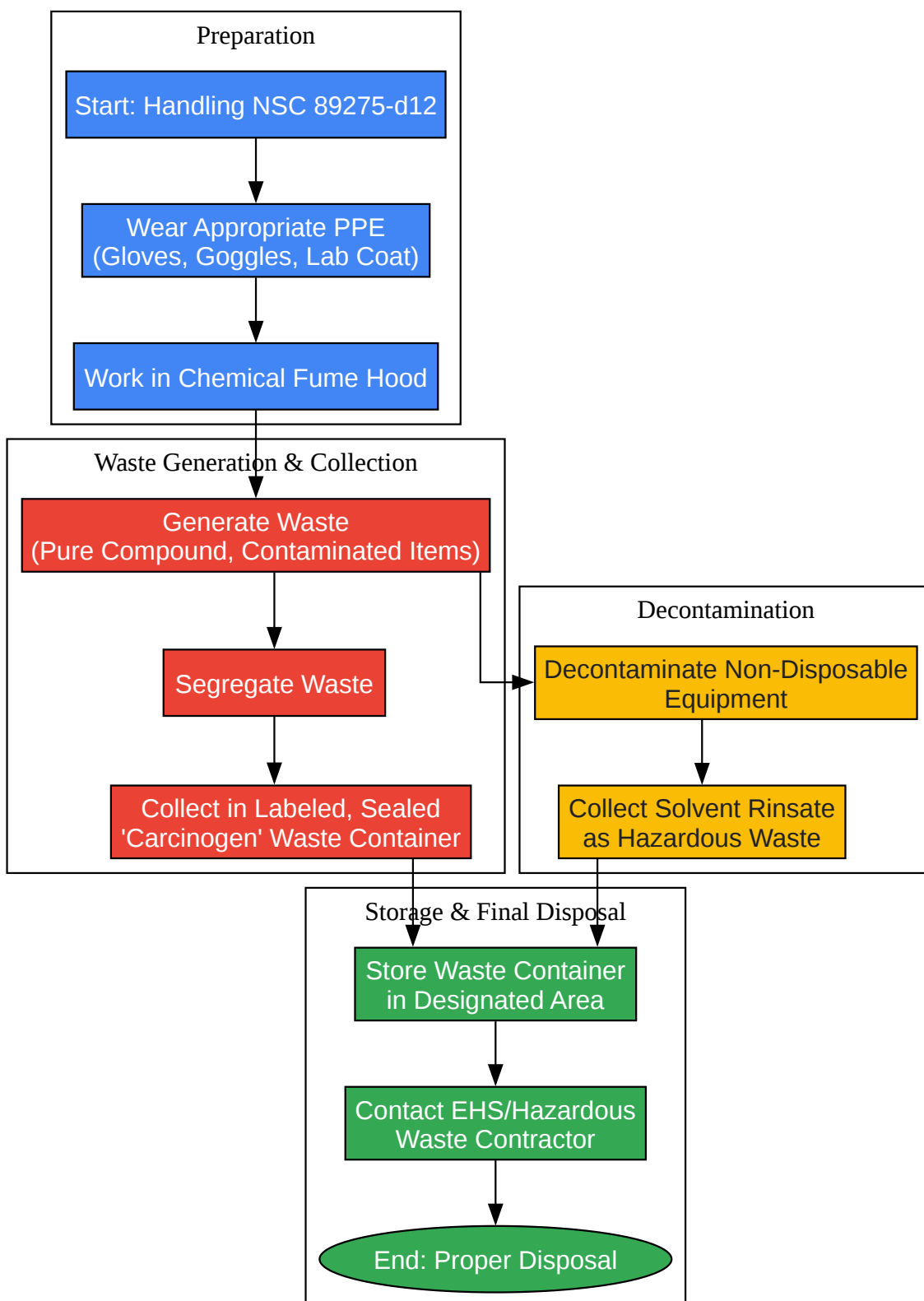
- Ultraviolet (UV) light source (optional, for verification)

Procedure:

- Initial Rinse: In a chemical fume hood, rinse the contaminated equipment with a suitable organic solvent to dissolve the PAH residue. Collect this solvent rinsate in a designated hazardous waste container labeled "Halogenated" or "Non-halogenated Solvent Waste" as appropriate.
- Wash: Wash the equipment with a laboratory-grade detergent and warm water.
- Final Rinse: Thoroughly rinse the equipment with deionized water.
- Drying: Allow the equipment to air dry completely or dry in an oven.
- Verification (Optional): PAHs like Benzo[ghi]perylene fluoresce under UV light. A "black light" can be used to inspect the decontaminated equipment for any remaining fluorescent residue, which would indicate incomplete decontamination.[6]
- Waste Disposal: All solvent rinsate and contaminated cleaning materials (e.g., wipes) must be disposed of as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **NSC 89275-d12**.



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Caption: Workflow for the safe disposal of **NSC 89275-d12**.

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